

# technical chlordane composition and components

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## Compound Focus: gamma-Chlordane

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## Technical Chlordane Composition

Technical-grade chlordane is not a single compound but a complex pesticide mixture. The table below summarizes its key constituents and characteristics based on historical and analytical data [1] [2]:

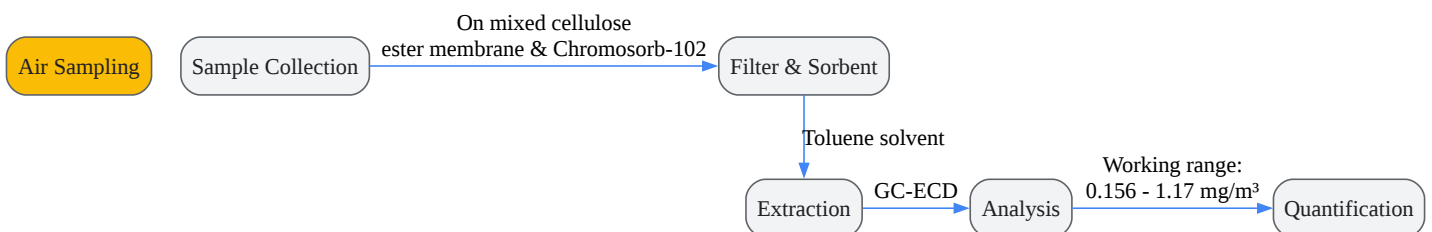
Property/Component	Description
General Composition	A mixture of <b>over 140</b> related chlorinated hydrocarbons (cyclodienes) [1] [2].
Primary Isomers	<b><math>\alpha</math>-chlordane</b> (cis-chlordane) and <b><math>\gamma</math>-chlordane</b> (trans-chlordane) [1] [2].
Other Key Components	<b>trans-Nonachlor</b> and <b>Heptachlor</b> are also significant constituents of the mixture [1].
Physical Form	Originally appeared as white or off-white crystals, but was typically formulated as emulsifiable concentrates, solutions, dusts, and powders [1].
Persistence	Classified as a <b>Persistent Organic Pollutant (POP)</b> with an environmental half-life of <b>10 to 20 years</b> [1]. It is lipophilic and bioaccumulates in fatty tissues [1].

## Analytical Methods and Detection

Analyzing chlordane requires precise methods to separate and quantify its numerous components. The following table outlines standard protocols for its detection in various environmental samples:

Aspect	Description
<b>Standard Method</b>	<b>EPA Method 8081</b> is a standard protocol for testing organochlorine pesticides and is applicable for analyzing technical chlordane in soil [3].
<b>NIOSH Air Method</b>	NIOSH Method S278 specifies collection on a mixed cellulose ester membrane and Chromosorb-102 sorbent, followed by extraction with toluene and analysis by <b>Gas Chromatography with an Electron Capture Detector (GC-ECD)</b> [4].
<b>Method Performance</b>	The NIOSH method has a working range of <b>0.156 to 1.17 mg/m<sup>3</sup></b> and a detection limit of <b>0.4 micrograms per sample</b> [4].
<b>Quality Control</b>	Laboratories use ready-to-analyze soil samples (e.g., ERA QC Soil ERA000036) containing technical chlordane at <b>100–1000 µg/kg</b> for quality assurance [3].

The workflow for analyzing chlordane in air samples, based on NIOSH Method S278, can be visualized as follows:



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*Chlordane air analysis workflow per NIOSH Method S278 [4].*

## Environmental Impact and Biodegradation

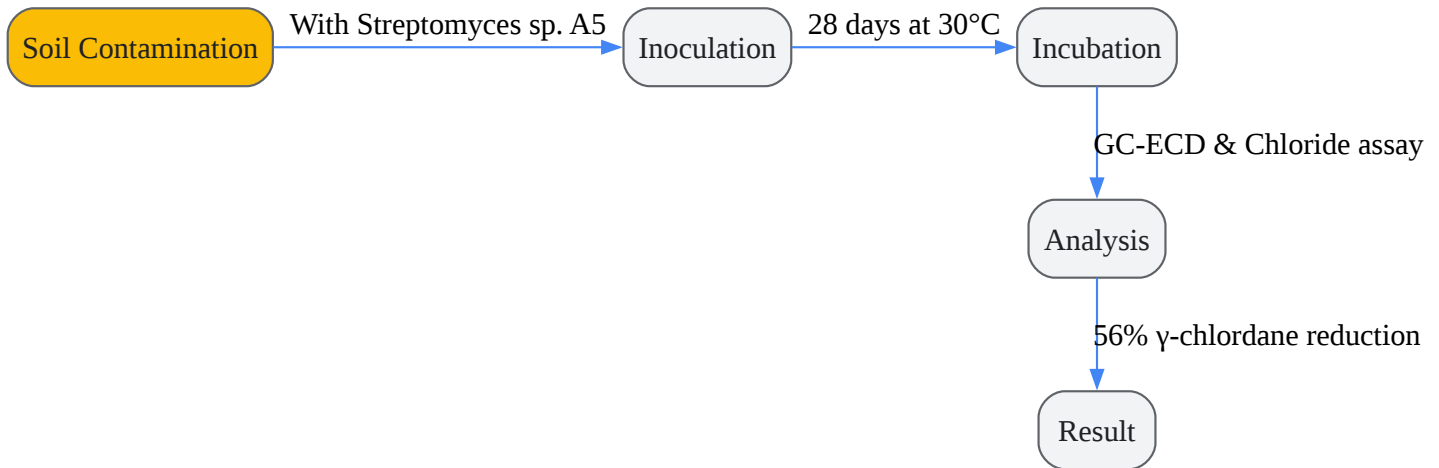
Despite its persistence, research into bioremediation shows promise. Certain microorganisms can degrade chlordane under controlled conditions.

### Biodegradation Experimental Protocol

A 2011 study demonstrated that specific strains of *Streptomyces* bacteria can biodegrade technical chlordane [2]. The detailed methodology is as follows:

- **Microbial Strains:** The experiment used four indigenous *Streptomyces* strains (A2, A5, A6, A13) isolated from organochlorine pesticide-contaminated soil in Argentina, with *Streptomyces coelicolor* A3 as a reference strain [2].
- **Culture Conditions:** Strains were cultured in a minimal medium (MM) with technical chlordane as the sole carbon source at a concentration of **1.66 mg/L**. Incubation was carried out at **30°C** on an orbital shaker [2].
- **Soil Experiment:** The most effective strain, *Streptomyces* sp. A5, was further tested in sterile soil samples. The soil was contaminated with **50 mg/kg** of technical chlordane and inoculated with the strain for **28 days** [2].
- **Analysis:** Residual chlordane was extracted with **n-hexane** and analyzed by **Gas Chromatography with an Electron Capture Detector (GC-ECD)**. Chloride ion release was measured to confirm dechlorination using a colorimetric assay with **mercuric thiocyanate and ferric ammonium sulfate** [2].

The experimental workflow for the soil bioremediation study is summarized below:



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*Soil bioremediation experiment with Streptomyces sp. A5 [2].*

## Key Biodegradation Findings

- **Optimal Conditions:** The optimal conditions for *Streptomyces sp. A5* to degrade chlordane were identified as **pH 7.0** and a temperature of **30°C** [2].
- **Efficacy:** In the 28-day soil experiment, *Streptomyces sp. A5* achieved a **56% reduction in γ-chlordane** concentration [2].
- **Significance:** This research confirms the potential of using specific actinobacteria for the bioremediation of soils contaminated with persistent organochlorine pesticides like chlordane [2].

## Metabolites and Health Risks

The health risks of chlordane are compounded by its breakdown into stable, toxic metabolites [1]:

Metabolite/Component	Health Risk Association
Oxychlordane	The primary stable metabolite; accumulates in blood and fatty tissue with age [1].

Metabolite/Component	Health Risk Association
Heptachlor epoxide	The primary metabolite of heptachlor (a component of technical chlordane); also bioaccumulates [1].
trans-Nonachlor	A component of the original mixture; reported to be <b>more toxic than technical chlordane</b> [1].

Epidemiological and clinical studies have linked exposure to chlordane and its metabolites to several adverse health outcomes, including [1]:

- **Cancer:** An increased risk of **non-Hodgkin lymphoma** has been associated with higher levels of chlordane in household dust. The EPA estimates that exposure to **24 ng/m<sup>3</sup>** over 20 years increases cancer risk by 1 in 1,000,000 [1].
- **Neurological Effects:** Acute poisoning can cause symptoms ranging from headaches and dizziness to **muscular contractions and convulsions** [5].
- **Other Health Issues:** Links to **type-2 diabetes, prostate cancer, testicular cancer, breast cancer,** and neurodevelopmental effects such as behaviors associated with **autism** in offspring have been suggested by research [1].

## Conclusion

Technical chlordane's legacy as a persistent organic pollutant continues to pose significant challenges for environmental science and public health. Its complex chemical nature requires sophisticated analytical methods like GC-ECD for accurate monitoring. While its environmental persistence is high, promising bioremediation strategies using microorganisms like *Streptomyces* are under development. The primary concerns stem from the long-term bioavailability of its components and metabolites, which have been linked to serious chronic health conditions.

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